

Best Practices for the Long-Term Storage of MK-2461

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MK-2461

Cat. No.: B612127

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The proper long-term storage of chemical compounds is critical to ensure their stability, integrity, and performance in research and development. This document provides detailed application notes and protocols for the long-term storage of compounds referred to as **MK-2461**. It is crucial to note that the designation "**MK-2461**" has been associated with two distinct molecules in scientific literature and commercial databases: a c-Met inhibitor and the antiviral agent Tecovirimat. This guide addresses both, emphasizing the importance of verifying the compound's identity via its CAS number.

Compound Identification:

- **MK-2461** (c-Met Inhibitor): An inhibitor of the c-Met receptor tyrosine kinase.
 - CAS Number: 917879-39-1[1][2]
- Tecovirimat (also known as TPOXX®, formerly ST-246): An antiviral agent effective against orthopoxviruses. While sometimes referred to by early internal development codes, it is best identified by its approved name or specific CAS numbers.
 - CAS Number: 869572-92-9[3]

- CAS Number (Monohydrate): 1162664-19-8[4]

These application notes provide best practices applicable to both compounds, with specific recommendations detailed in the subsequent sections.

Data Presentation: Storage Conditions and Stability

The following tables summarize the recommended long-term storage conditions and known stability data for both the c-Met inhibitor **MK-2461** and Tecovirimat.

Table 1: Long-Term Storage Recommendations for Solid (Powder) Form

Compound Name	CAS Number	Form	Recommended Storage Temperature	Reported Stability/Shelf Life	Additional Notes
MK-2461 (c-Met Inhibitor)	917879-39-1	Crystalline solid[2]	-20°C[1][2]	≥ 4 years[2]	Shipped at room temperature in the continental US[2].
Tecovirimat	869572-92-9	White to beige powder	-10 to -25°C	5 years (for capsule formulation) [5]	A non-hygroscopic white crystalline solid[4]. Classified as a combustible solid.

Table 2: Solubility and Stock Solution Storage

Compound Name	Solvent	Solubility	Recommended Stock Solution Storage	Storage Protocol
MK-2461 (c-Met Inhibitor)	DMSO	≥ 24.8 mg/mL[6], 30 mg/mL[2]	-20°C[1]	Aliquot to avoid repeated freeze-thaw cycles[1][6]. Use fresh DMSO as moisture can reduce solubility[1].
Tecovirimat	DMSO	2 mg/mL (clear solution)	-20°C or -80°C	Aliquot into single-use volumes. Avoid multiple freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions for Long-Term Storage

This protocol outlines the steps for preparing a concentrated stock solution of **MK-2461** (either compound) for long-term storage.

Materials:

- **MK-2461** compound (powder form)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- -20°C or -80°C freezer

Procedure:

- **Pre-weighing Preparation:** Allow the vial containing the **MK-2461** powder to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh the desired amount of the compound in a sterile microcentrifuge tube or directly into the storage vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (refer to Table 2 for solubility data).
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a short period) may be applied if necessary, but check for any temperature sensitivity of the specific compound.
- **Aliquoting:** Dispense the stock solution into single-use aliquots in sterile, cryo-compatible tubes. The volume of each aliquot should be appropriate for a single experiment to minimize waste and prevent the need for thawing the entire stock.
- **Labeling:** Clearly label each aliquot with the compound name, CAS number, concentration, solvent, and date of preparation.
- **Storage:** Immediately place the aliquots in a -20°C or -80°C freezer. For optimal long-term stability, -80°C is generally preferred for small molecule solutions.

Protocol 2: Stability Testing of MK-2461 Stock Solutions

This protocol provides a general framework for assessing the stability of a prepared stock solution over time.

Materials:

- Aliquots of the prepared **MK-2461** stock solution

- Analytical instrumentation (e.g., HPLC-UV, LC-MS)
- Appropriate mobile phases and standards for the analytical method
- -20°C and/or -80°C freezer
- Controlled temperature chambers (optional, for accelerated stability studies)

Procedure:

- Initial Analysis (T=0): Immediately after preparing the stock solution, thaw one aliquot and analyze it using a validated analytical method (e.g., HPLC) to determine the initial concentration and purity. This will serve as the baseline.
- Sample Storage: Store the remaining aliquots under the desired long-term storage conditions (e.g., -20°C and -80°C).
- Time-Point Analysis: At predetermined time points (e.g., 1, 3, 6, 12, and 24 months), remove one aliquot from each storage condition.
- Sample Preparation and Analysis: Thaw the aliquot rapidly and prepare it for analysis according to the established analytical method. Analyze the sample to determine the concentration and purity.
- Data Comparison: Compare the results from each time point to the initial (T=0) data. A significant decrease in concentration or the appearance of degradation peaks indicates instability under the tested storage conditions. Forced degradation studies have shown that Tecovirimat can degrade under acidic and basic conditions[7].
- Freeze-Thaw Cycle Stability: To assess stability against freeze-thaw cycles, subject a separate set of aliquots to a defined number of cycles (e.g., 1, 3, 5 cycles). A cycle consists of freezing the sample at the storage temperature for at least 24 hours, followed by thawing at room temperature. Analyze the samples after the designated cycles and compare the results to the T=0 data.

Mandatory Visualizations

Logical Workflow for MK-2461 Storage

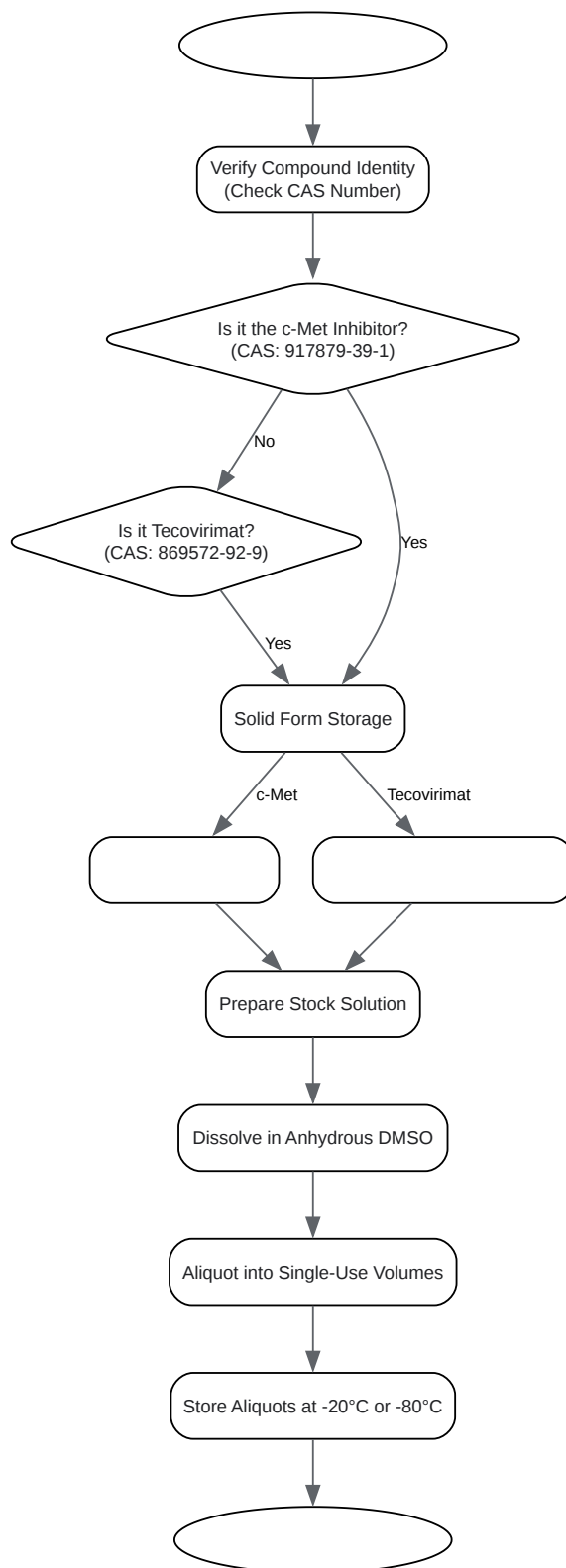


Figure 1. Decision Workflow for Long-Term Storage of MK-2461

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Caption: Decision workflow for handling and storing **MK-2461**.

Experimental Workflow for Stock Solution Preparation

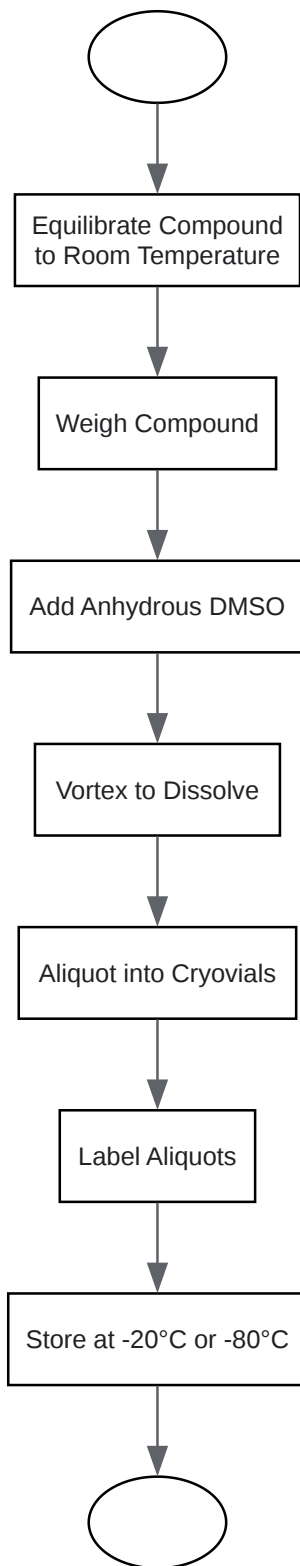


Figure 2. Protocol for Stock Solution Preparation

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Caption: Workflow for preparing **MK-2461** stock solutions.

Signaling Pathway for Stability Testing Logic

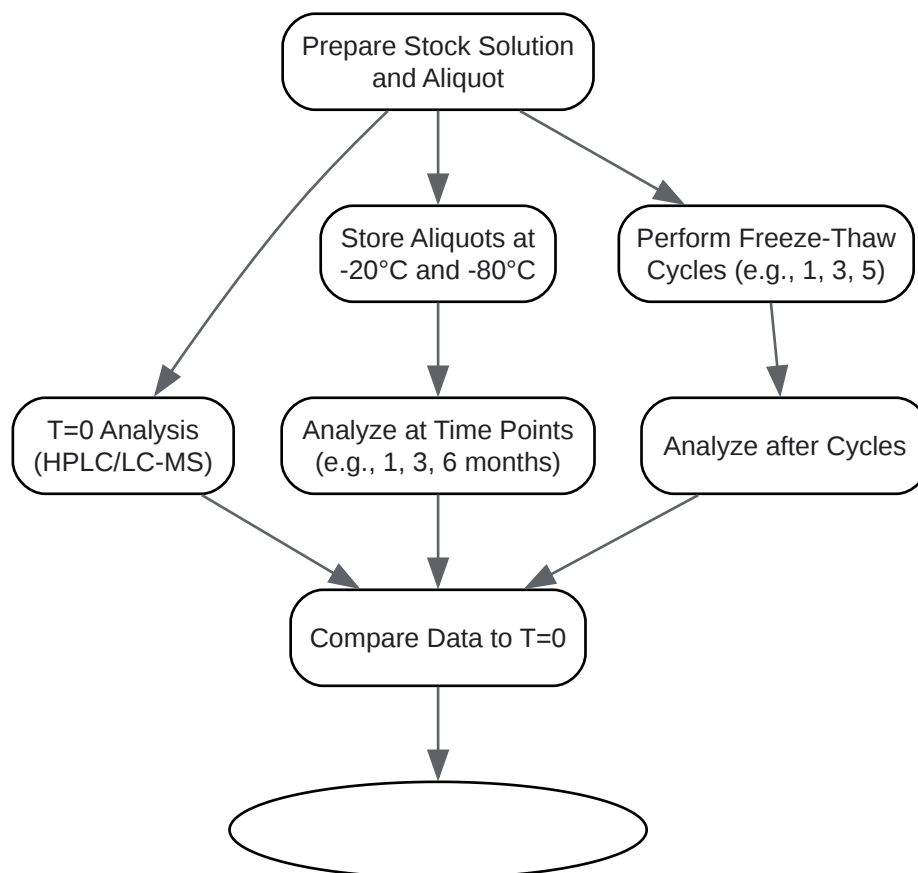


Figure 3. Workflow for Stability Assessment

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Caption: Logical flow for assessing long-term stability.

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- To cite this document: BenchChem. [Best Practices for the Long-Term Storage of MK-2461]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612127#best-practices-for-long-term-storage-of-mk-2461]

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